

# An In-Depth Technical Guide to 3-(2-Bromo-phenyl)-propan-1-ol

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## Compound of Interest

Compound Name: 3-(2-Bromo-phenyl)-propan-1-OL

Cat. No.: B1278997

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-(2-Bromo-phenyl)-propan-1-ol**, tailored for researchers, scientists, and professionals in drug development. This document includes key quantitative data, experimental protocols, and a logical diagram of the compound's identification.

## Compound Identification and Properties

**3-(2-Bromo-phenyl)-propan-1-ol** is an organic compound that features a benzene ring substituted with a bromine atom and a propanol group.<sup>[1]</sup> Its chemical structure is foundational to its utility in organic synthesis, particularly as a building block for more complex molecules.<sup>[1]</sup>

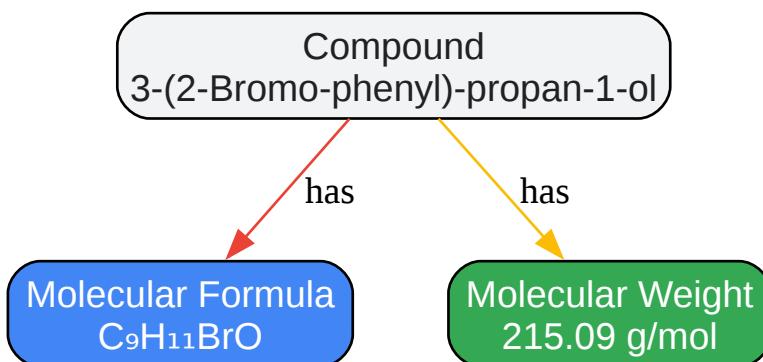
### Quantitative Data Summary

The fundamental properties of **3-(2-Bromo-phenyl)-propan-1-ol** are summarized in the table below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO <sup>[2][3][4][5]</sup>
Molecular Weight	215.09 g/mol <sup>[3][5][6]</sup>
Alternate Molecular Weight	215.087 g/mol <sup>[4]</sup>
CAS Number	52221-92-8 <sup>[3][5]</sup>
Appearance	Colorless oil or liquid <sup>[1][3]</sup>
Density	1.4±0.1 g/cm <sup>3</sup> <sup>[4]</sup>
Boiling Point	295.0±15.0 °C at 760 mmHg <sup>[4]</sup>

### Logical Relationship Diagram

The following diagram illustrates the core identification parameters of the compound.



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### Core Identification of 3-(2-Bromo-phenyl)-propan-1-ol

## Experimental Protocols

A general synthetic procedure for 3-(2-bromophenyl)propan-1-ol involves the reduction of 3-(2-bromophenyl)propionic acid.<sup>[3]</sup>

Synthesis of 3-(2-bromophenyl)propan-1-ol from 3-(2-bromophenyl)propionic acid<sup>[3]</sup>

- Reaction Setup: Dissolve 3-(2-bromophenyl)propionic acid (1.0 g, 4.4 mmol) in anhydrous tetrahydrofuran (5.0 mL).[3]
- Addition of Reducing Agent: Cool the solution to 0 °C. Slowly add a 1.0 M solution of borane-tetrahydrofuran complex in tetrahydrofuran (7.0 mL, 7.0 mmol) over a period of at least 15 minutes.[3]
- Reaction Progression: Stir the reaction mixture at 0 °C for 1 hour.[3]
- Quenching: Carefully add water (1 mL) to quench the residual borane.[3]
- Solvent Removal: Remove the solvent under reduced pressure.[3]
- Workup: Dissolve the resulting residue in ether (20 mL). Wash the organic layer sequentially with water (20 mL) and brine (20 mL).[3]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure.[3]
- Product: The final product, 3-(2-bromophenyl)propan-1-ol, is obtained as a colorless oil (938 mg, quantitative yield) and can often be used in subsequent reactions without further purification.[3]

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